A Comparative Crystallographic Guide to Benzothiazole Derivatives: Unveiling Structure-Activity Relationships

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Compound of Interest

Compound Name:	*2-(1,3-Benzothiazol-2-ylamino)acetic acid*
CAS No.:	*91192-36-8*
Cat. No.:	*B1331137*

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Introduction: The Versatile Benzothiazole Scaffold

Benzothiazole, a bicyclic heterocyclic compound, represents a "privileged scaffold" in medicinal chemistry. Its derivatives exhibit a remarkable breadth of biological activities, including anticancer, antimicrobial, anti-inflammatory, and anticonvulsant properties.[1][2] This versatility stems from the unique electronic and structural characteristics of the benzothiazole nucleus, which can be readily modified at various positions to fine-tune its pharmacological profile. Understanding the precise three-dimensional arrangement of atoms within these molecules is paramount to elucidating their mechanism of action and designing more potent and selective therapeutic agents.

X-ray crystallography stands as the definitive technique for determining the atomic and molecular structure of crystalline compounds.[3] By analyzing the diffraction pattern of X-rays passing through a single crystal, we can generate a detailed three-dimensional electron density map, revealing precise bond lengths, bond angles, and the intricate network of intermolecular

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interactions that govern the crystal packing. This guide provides a comparative crystallographic analysis of four key benzothiazole derivatives, showcasing how subtle changes in substitution at the 2-position dramatically influence their solid-state architecture and, by extension, their biological function.

For this comparative study, we have selected the following derivatives to represent a range of substituent effects:

- 2-Aminobenzothiazole: Featuring an electron-donating amino group.
- 2-Amino-6-nitrobenzothiazole: Incorporating a strong electron-withdrawing nitro group.
- 2-Phenylbenzothiazole: Bearing a bulky aromatic substituent.
- 2-Methylbenzothiazole: With a small alkyl group.

Through a detailed examination of their crystallographic data, we will explore the interplay between molecular conformation, intermolecular forces, and their potential implications for drug design.

Experimental Protocols: From Synthesis to Structure Solution

The journey from a synthetic concept to a refined crystal structure involves a series of meticulous experimental procedures. Here, we outline the generalized protocols for the synthesis, crystallization, and X-ray diffraction analysis of 2-substituted benzothiazole derivatives.

Part 1: Synthesis of 2-Substituted Benzothiazole Derivatives

The synthesis of the benzothiazole core is most commonly achieved through the condensation of 2-aminothiophenol with various electrophilic partners. The following protocol describes a general method for the synthesis of 2-aryl or 2-alkyl benzothiazoles.

Experimental Workflow: Synthesis of 2-Substituted Benzothiazoles

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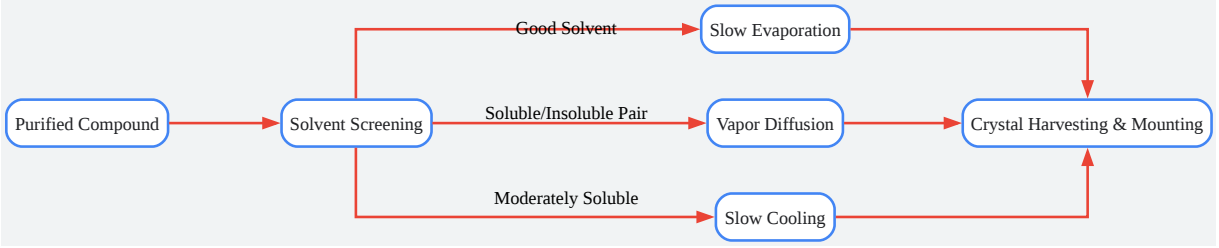

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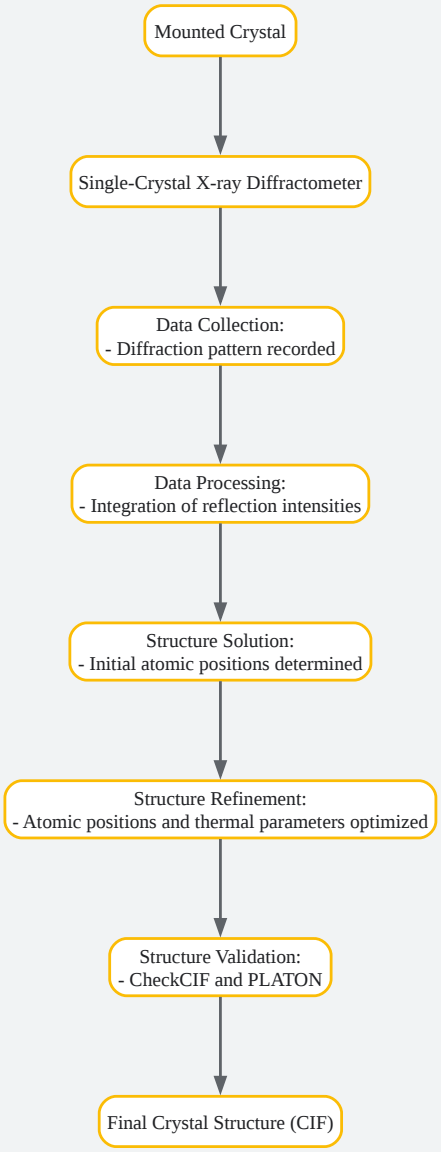

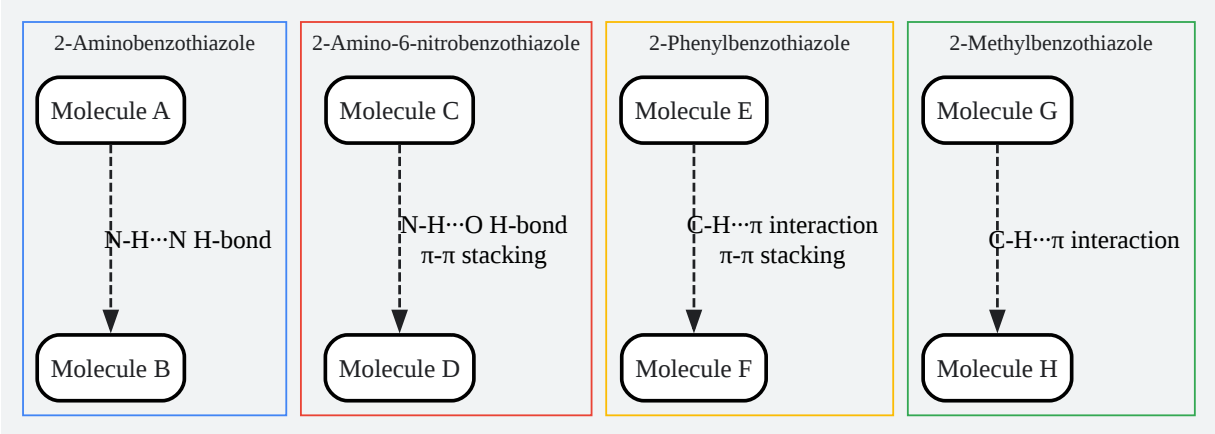

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